

Bergapten: A Technical Guide to its Natural Sources and Biosynthesis

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Compound of Interest

Compound Name: Bergapten

Cat. No.: B1666803

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Introduction

Bergapten (5-methoxypsoralen) is a naturally occurring linear furanocoumarin, a class of organic compounds produced by a variety of plants.[1][2] It is of significant interest to the pharmaceutical and scientific communities due to its potent photosensitizing properties and a wide range of pharmacological activities, including neuroprotective, anti-inflammatory, antimicrobial, and anticancer effects.[3][4] This technical guide provides an in-depth overview of the natural sources of **bergapten**, its biosynthetic pathways, and the experimental protocols used for its study.

Natural Sources of Bergapten

Bergapten is widely distributed in the plant kingdom, with the highest concentrations typically found in the families Apiaceae (carrot family) and Rutaceae (citrus family).[1][5] It is also present in species within the Moraceae (fig family) and Fabaceae (legume family).[5] The biosynthesis and accumulation of **bergapten** can be influenced by developmental stage, seasonality, and exposure to elicitors like UV radiation or pathogens, as it often functions as a phytoalexin in plant defense.[6]

The compound is a major constituent of bergamot essential oil, extracted from the peel of the bergamot orange (*Citrus bergamia*).[1][7] **Bergapten** has also been isolated from numerous

other plants, including figs (*Ficus carica*), parsnips (*Pastinaca sativa*), celery (*Apium graveolens*), and various *Heracleum* species.[\[1\]](#)[\[3\]](#)[\[7\]](#)

Quantitative Data on Bergapten Content

The concentration of **bergapten** can vary significantly depending on the plant species, the part of the plant, and environmental conditions. The following table summarizes quantitative data from various studies.

Plant Species	Plant Part	Bergapten Concentration	Reference
<i>Heracleum sosnowskyi</i>	Leaves	3.14 mg/g	[8]
<i>Heracleum sosnowskyi</i>	Fruit Coats	5.0 - 7.1 mg/g	[8]
<i>Heracleum sosnowskyi</i>	Seeds	0.8 - 2.7 mg/g	[8]
<i>Zanthoxylum schinifolium</i>	Seeds	1.70 - 2.85 mg/g	[9]
<i>Glehnia littoralis</i> (Chungnam Province)	-	44.44 µmol/g	[10]
<i>Glehnia littoralis</i> (Jeonnam Province)	-	13.42 µmol/g	[10]
<i>Angelica pubescentis</i> (unprocessed)	-	91.05 mg/kg	[3]
<i>Angelica pubescentis</i> (processed)	-	80.66 mg/kg	[3]
Grapefruit Essential Oil	263 mg/L	[11]	

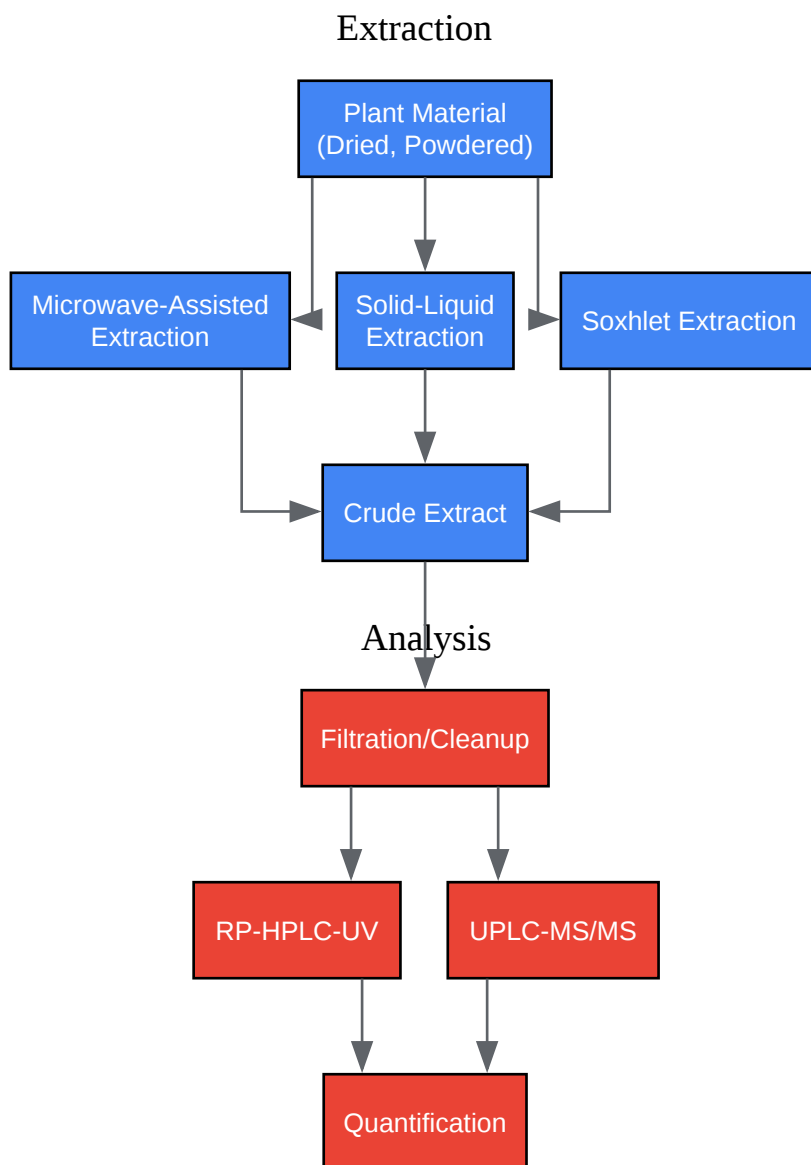
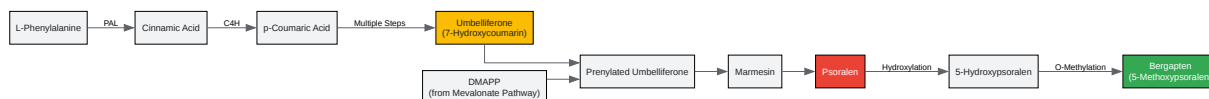
Biosynthesis of Bergapten

The biosynthesis of **bergapten** is a complex process that involves intermediates from both the phenylpropanoid and mevalonate pathways.^[5] The core structure is derived from the amino acid L-phenylalanine.

The key steps in the biosynthesis of **bergapten** are:

- **Formation of Umbelliferone:** The pathway begins with the conversion of L-phenylalanine to cinnamic acid, which is then hydroxylated to p-coumaric acid. Subsequent reactions lead to the formation of 7-hydroxycoumarin, also known as umbelliferone.^[12] Umbelliferone is the central precursor for both linear and angular furanocoumarins.^[6]
- **Prenylation of Umbelliferone:** Umbelliferone undergoes prenylation at the C6 position, a reaction that utilizes dimethylallyl pyrophosphate (DMAPP) derived from the mevalonate pathway. This step is crucial for the formation of linear furanocoumarins.
- **Formation of the Furan Ring:** The prenylated intermediate undergoes a series of cyclization and dehydrogenation reactions to form the furan ring, resulting in the parent linear furanocoumarin, psoralen.^[13] The dihydrofuranocoumarin, marmesin, is a key intermediate in this transformation.^{[13][14]}
- **Hydroxylation and Methylation:** Psoralen is then hydroxylated at the 5-position, and this hydroxyl group is subsequently methylated by an O-methyltransferase to yield **bergapten** (5-methoxypsoralen).^[13]

Biosynthesis Pathway Diagram



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